

How to reduce background fluorescence in Epoxy Fluor 7 assays

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Compound of Interest

Compound Name: *Epoxy Fluor 7*

Cat. No.: *B15555283*

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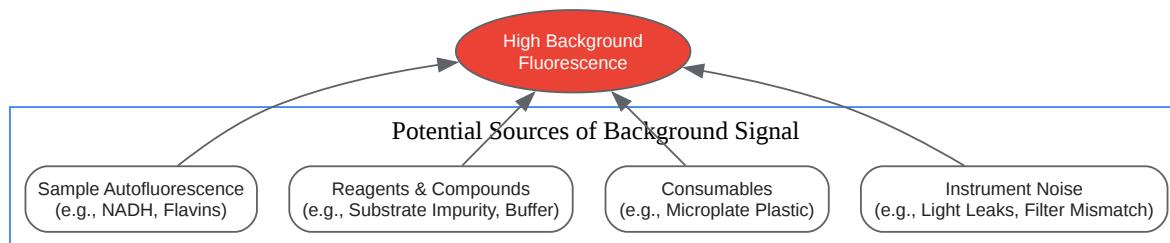
Technical Support Center: Epoxy Fluor 7 Assays

This technical support center provides troubleshooting guidance for researchers, scientists, and drug development professionals experiencing high background fluorescence in **Epoxy Fluor 7** assays. The content is structured in a question-and-answer format to directly address common issues.

Frequently Asked Questions (FAQs)

Q1: What is the **Epoxy Fluor 7** assay and how does it work?

A1: The **Epoxy Fluor 7** assay is a sensitive method for measuring the activity of the soluble epoxide hydrolase (sEH) enzyme.^[1] **Epoxy Fluor 7** is a substrate that is not fluorescent until it is hydrolyzed by sEH, which releases a highly fluorescent product.^{[1][2]} The rate of increase in fluorescence is directly proportional to the sEH enzyme activity.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Fluorescent substrates for soluble epoxide hydrolase and application to inhibition studies - PMC [pmc.ncbi.nlm.nih.gov]
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